

Advanced Muscle Bioenergetics: Applications of Creatine-13C3

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Compound of Interest

Compound Name: Creatine-13C3

Cat. No.: B13840443

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Abstract

In the precise characterization of muscle bioenergetics, the quantification of the creatine kinase (CK) phosphagen system is paramount. While Phosphorus-31 Magnetic Resonance Spectroscopy (

P-MRS) provides non-invasive kinetic data, it inherently measures ratios, not absolute concentrations. **Creatine-13C3** (N-(Methyl-

C)-N-(guanidino-

C)-glycine-

C or similar isotopologues) represents a high-fidelity stable isotope tracer that bridges the gap between relative metabolic rates and absolute thermodynamic flux. This guide details the technical application of **Creatine-13C3** in calibrating metabolic models, validating total creatine pools via Isotope Dilution Mass Spectrometry (ID-MS), and its emerging utility in multi-tracer fluxomics. Unlike deuterated analogs (

-Cr), **Creatine-13C3** eliminates kinetic isotope effects and hydrogen exchange artifacts, offering the highest standard for quantitative bioenergetics.

The Technical Imperative: Why Creatine-13C3? Limitations of Standard P-MRS

Classically, muscle energetics are assessed via

P-MRS, which tracks the ratio of Phosphocreatine (PCr) to ATP. However, the calculation of absolute metabolic flux (

) requires the absolute concentration of the reactant pool:

Where

is the pseudo-first-order rate constant derived from magnetization transfer. If

is estimated using assumed literature values (e.g., 30 mM), the derived flux can have errors exceeding 20-30% in disease states (e.g., Duchenne Muscular Dystrophy, Sarcopenia) where the total creatine pool is depleted.

The $^{13}\text{C}3$ Advantage

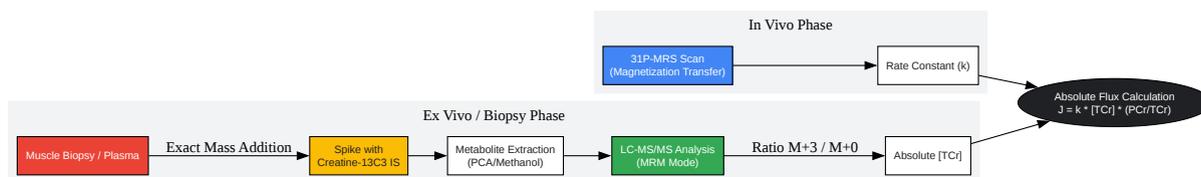
Creatine- $^{13}\text{C}3$ serves as the "molecular anchor" for these measurements.

- **Mass Shift (+3 Da):** Distinct separation from endogenous creatine (M+0) and single-isotope natural abundance (M+1).
- **Stability:** Unlike deuterium-labeled tracers (Creatine- ^2H), Carbon-13 is incorporated into the backbone (typically the guanidino, methyl, and carboxyl carbons). This prevents label loss via solvent exchange or metabolic instability during extraction.
- **No Kinetic Isotope Effect (KIE):** C-13 has a negligible impact on enzymatic reaction rates compared to deuterium, ensuring that the tracer behaves identically to the endogenous substrate in CK kinetics.

Experimental Workflow: The "Absolute Flux" System

The most powerful application of **Creatine- $^{13}\text{C}3$** is in a Hybrid MRS/MS Workflow. This protocol combines in vivo kinetics with ex vivo absolute quantification.

Workflow Diagram (Graphviz)



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Figure 1: Hybrid workflow integrating non-invasive MRS kinetics with **Creatine-13C3** calibrated absolute quantification.

Protocol: Absolute Quantitation via ID-LC-MS/MS

This protocol describes the use of **Creatine-13C3** as an Internal Standard (IS) for the absolute quantification of Total Creatine (TCr) in muscle tissue.

Reagents & Materials

- Analyte: Muscle Biopsy (10-20 mg wet weight) or Plasma (50 μ L).
- Internal Standard: **Creatine-13C3** (e.g., 99 atom % 13C). Prepare a 1 mM stock solution in water.
- Extraction Solvent: 80% Methanol / 20% Water (pre-chilled to -80°C).
- Instrument: Triple Quadrupole Mass Spectrometer (LC-MS/MS).

Step-by-Step Methodology

- Tissue Homogenization & Spiking:
 - Weigh frozen muscle tissue (~15 mg) into a bead-beating tube.

- CRITICAL: Add exactly 10 μL of **Creatine-13C3** IS (100 μM) directly to the frozen tissue before adding solvent. This ensures the IS corrects for extraction efficiency losses.
- Add 500 μL cold Extraction Solvent. Homogenize at 30 Hz for 2 mins.
- Phase Separation:
 - Centrifuge at 14,000 x g for 10 min at 4°C.
 - Transfer supernatant to a new vial.
 - (Optional) Re-extract pellet to maximize recovery, though the IS ratio method inherently corrects for incomplete recovery if equilibrium is reached.
- LC-MS/MS Parameters:
 - Column: HILIC (Hydrophilic Interaction Liquid Chromatography) column (e.g., BEH Amide).
 - Mobile Phase: A: 10 mM Ammonium Acetate (pH 9.0); B: Acetonitrile.
 - Transitions (MRM):
 - Endogenous Creatine: m/z 132.1
90.1
 - **Creatine-13C3**: m/z 135.1
93.1 (Shift +3 Da)
- Data Analysis:
 - Calculate the Peak Area Ratio (PAR):
.
 - Calculate Concentration:

Advanced Application: Total Body Creatine Pool Size

While

-creatinine dilution is the clinical standard for estimating muscle mass, **Creatine-13C3** is the preferred tracer for research requiring high precision or simultaneous multi-tracer studies (e.g., co-administering

for protein synthesis).

The Principle

An oral dose of **Creatine-13C3** is absorbed, distributed to skeletal muscle, and trapped. A portion is non-enzymatically converted to Creatinine-13C3 and excreted. By measuring the enrichment of Creatinine-13C3 in urine, the total body creatine pool size can be calculated.[1]

Algorithm for Pool Size

- Enrichment: Ratio of Creatinine-13C3 to Unlabeled Creatinine in fasting urine (3-4 days post-dose).
- Spillage: The fraction of tracer excreted before uptake (typically corrected via algorithm).[2]

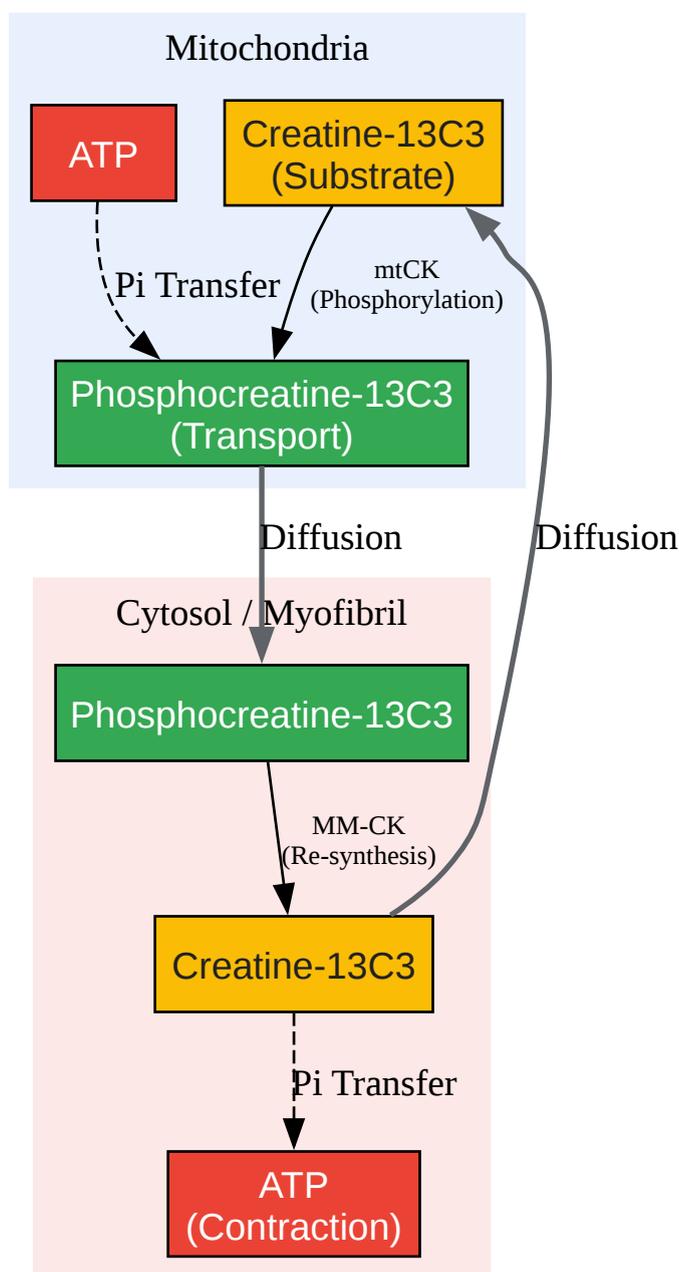
Why 13C3 is Superior to D3 here

- Background Noise: Biological background for M+3 (13C) is lower than M+3 (D3) in some matrices due to fragmentation patterns.
- Mass Defect: 13C provides a different mass defect than Deuterium, allowing high-resolution MS to distinguish between a D3-tracer and a 13C3-tracer if used simultaneously to track different metabolic turnover rates.

Mechanistic Insight: The CK Shuttle & Flux

To understand where the **Creatine-13C3** data fits, one must visualize the Phosphocreatine shuttle. The 13C-labeled backbone cycles between the Mitochondria and the Myofibrils.

Pathway Diagram



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Figure 2: The Creatine Kinase Shuttle. **Creatine-13C3** cycles between Cr and PCr forms, carrying the high-energy phosphate from mitochondria to myofibrils.

Summary of Applications

Application	Role of Creatine-13C3	Advantage over Alternative Tracers
Absolute Quantification	Internal Standard (IS) for LC-MS/MS	Eliminates extraction variability; No H-D exchange.
Total Body Pool Size	Oral Tracer for Urine Analysis	Lower background noise; Compatible with D2O studies.
Metabolic Flux (MRS)	Potential Hyperpolarized Substrate	Long T1 relaxation times (specific carbons) for real-time metabolic imaging.
Drug Development	Pharmacodynamic Biomarker	Validates "Target Engagement" for Creatine Transporter (CRT) activators.

References

- Wyss, M., & Kaddurah-Daouk, R. (2000). Creatine and creatinine metabolism. *Physiological Reviews*, 80(3), 1107–1213. [Link](#)
- Clark, R. V., et al. (2014). Total body skeletal muscle mass: estimation by creatine (methyl-d3) dilution in humans. *Journal of Applied Physiology*, 116(12), 1605–1613. [Link](#)
 - Note: This reference establishes the dilution protocol; 13C3 is the refined isotopic altern
- MedChemExpress. **Creatine-13C3** Product Datasheet (HY-W654120). [Link](#)
- Befroy, D. E., et al. (2008). In vivo quantitation of mitochondrial oxidative phosphorylation in human skeletal muscle using 31P-MRS. *Magnetic Resonance in Medicine*. [Link](#)
 - Demonstrates the need for absolute concentration calibr
- Cambridge Isotope Laboratories. *Stable Isotope Standards for Mass Spectrometry*. [Link](#)

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Sources

- 1. Total body skeletal muscle mass: estimation by creatine (methyl-d3) dilution in humans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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